

1-Bromo-1-nitrocyclobutane safety data sheet (SDS) information.

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-Bromo-1-nitrocyclobutane

Cat. No.: B3037636

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Application Notes & Protocols for 1-Bromo-1-nitrocyclobutane

A Guide for Researchers in Organic Synthesis and Drug Development

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Introduction: The Synthetic Potential of 1-Bromo-1-nitrocyclobutane

1-Bromo-1-nitrocyclobutane (CAS No. 51175-81-6) is a unique small molecule with significant potential in synthetic organic chemistry.^{[1][2][3]} The presence of a nitro group and a bromine atom on the same carbon within a strained cyclobutane ring makes it a versatile building block. This arrangement allows for a variety of chemical transformations, including nucleophilic substitution of the bromide, reactions involving the nitro group (such as reduction to an amine or use in Henry reactions), and ring-opening reactions. These properties make it a valuable precursor for the synthesis of novel carbocyclic and heterocyclic compounds, which are of considerable interest in drug discovery and materials science.

Due to the limited availability of a comprehensive Safety Data Sheet (SDS) for this specific compound, this guide has been developed by extrapolating safety and handling information from structurally analogous α -bromo nitroalkanes and related bromo-nitro compounds.[4][5][6][7][8][9] This proactive approach to safety is essential when working with novel or less-common reagents.

Hazard Identification and Risk Assessment

Based on the safety profiles of related α -bromo nitro compounds, **1-Bromo-1-nitrocyclobutane** should be treated as a hazardous substance with the potential for skin and eye irritation, and it may be harmful if inhaled or ingested.[7][9][10] Chronic exposure to some aromatic nitro compounds has been linked to liver and kidney damage.[11]

Table 1: Anticipated Hazard Profile of **1-Bromo-1-nitrocyclobutane**

Hazard Class	Anticipated Classification	Precautionary Statements
Acute Toxicity (Oral)	Category 4 (Harmful if swallowed)	P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[8]
Acute Toxicity (Dermal)	Category 4 (Harmful in contact with skin)	P280: Wear protective gloves/protective clothing.[8]
Acute Toxicity (Inhalation)	Category 4 (Harmful if inhaled)	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[8][12]
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)	P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[8]
Serious Eye Damage/Irritation	Category 2 (Causes serious eye irritation)	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[8][12]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (May cause respiratory irritation)	P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[8]

Personal Protective Equipment (PPE) and Engineering Controls

A multi-layered approach to safety, combining engineering controls and appropriate PPE, is mandatory when handling **1-Bromo-1-nitrocyclobutane**.

Engineering Controls

- Fume Hood: All handling of **1-Bromo-1-nitrocyclobutane**, including weighing, transferring, and use in reactions, must be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Ventilation: Ensure the laboratory is well-ventilated.
- Safety Stations: An operational eyewash station and safety shower must be readily accessible in the immediate vicinity of the work area.^[7]

Personal Protective Equipment (PPE)

- Eye and Face Protection: Chemical safety goggles compliant with OSHA 29 CFR 1910.133 or European Standard EN166 are required. A face shield should be worn in situations with a higher risk of splashing.^[13]
- Skin Protection: Wear a flame-resistant lab coat and chemical-resistant gloves (e.g., nitrile rubber). Always inspect gloves for any signs of degradation or perforation before use.^[14] Contaminated clothing should be removed immediately and laundered before reuse.^[8]
- Respiratory Protection: If engineering controls are insufficient or during spill cleanup, a NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask for solids) should be used.^[13]

Safe Handling and Storage Protocol

Adherence to a strict handling and storage protocol is crucial for maintaining a safe laboratory environment.

Handling Procedures

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Clear the fume hood of any unnecessary equipment or chemicals.
- Weighing and Transfer: If the compound is a solid, handle it as a powder and avoid generating dust.^[14] Use spark-proof tools and equipment.^[15]
- Reaction Setup: When setting up reactions, add **1-Bromo-1-nitrocyclobutane** slowly to the reaction mixture. Be aware of potential exotherms, especially with strong nucleophiles or

bases.

- Personal Hygiene: Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[\[4\]](#)[\[15\]](#) Do not eat, drink, or smoke in the laboratory.[\[11\]](#)[\[15\]](#)

Storage Requirements

- Store **1-Bromo-1-nitrocyclobutane** in a tightly sealed, original container in a cool, dry, and well-ventilated area.[\[4\]](#)[\[15\]](#)
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.[\[15\]](#)
- Store away from sources of heat, sparks, and open flames.[\[12\]](#)[\[15\]](#)

Emergency Procedures

Prompt and correct response to an emergency situation can significantly mitigate potential harm.

Table 2: First-Aid Measures

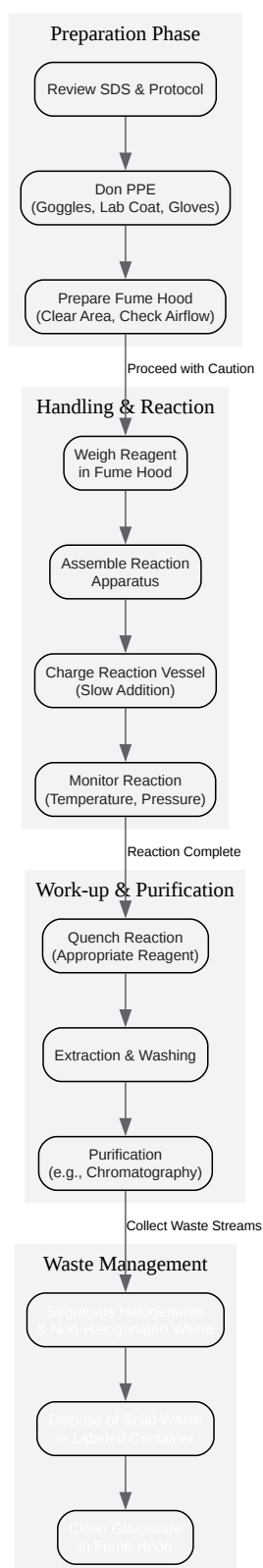
Exposure Route	First-Aid Protocol
Inhalation	Remove the individual to fresh air and keep them in a position comfortable for breathing. If the person feels unwell, seek immediate medical attention. [4] [8] [12]
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water and soap for at least 15 minutes. [4] [8] If skin irritation persists, seek medical advice. [7]
Eye Contact	Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do so. Continue rinsing. Seek immediate medical attention. [4] [7] [12]
Ingestion	Rinse the mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately for treatment advice. [4] [12] [14]

Spill Response

- Evacuate all non-essential personnel from the immediate area.
- Wear appropriate PPE, including respiratory protection.
- For small spills, absorb the material with an inert, non-combustible absorbent (e.g., sand, vermiculite).
- Carefully sweep or scoop up the absorbed material into a suitable, labeled container for hazardous waste disposal.[\[4\]](#)[\[14\]](#)
- Clean the spill area thoroughly with a suitable solvent and then with soap and water.
- Prevent the spilled material from entering drains or waterways.[\[16\]](#)

Experimental Workflow and Disposal

The following diagram illustrates a typical workflow for a reaction involving **1-Bromo-1-nitrocyclobutane**, emphasizing critical safety checkpoints.



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Caption: Logical workflow for the safe handling of **1-Bromo-1-nitrocyclobutane**.

Waste Disposal

All waste containing **1-Bromo-1-nitrocyclobutane** or its byproducts must be treated as hazardous waste.

- Liquid Waste: Halogenated organic waste streams should be collected in a designated, properly labeled, and sealed container.
- Solid Waste: Contaminated consumables (e.g., gloves, absorbent materials, silica gel) must be collected in a separate, labeled container for solid hazardous waste.
- Dispose of all waste through your institution's environmental health and safety office, following all local, state, and federal regulations.[\[15\]](#)

Physical and Chemical Properties

While a comprehensive, experimentally verified dataset for **1-Bromo-1-nitrocyclobutane** is not readily available, some properties can be predicted or are listed in chemical databases.

Table 3: Physicochemical Properties of **1-Bromo-1-nitrocyclobutane**

Property	Value	Source
CAS Number	51175-81-6	[1] [2]
Molecular Formula	C ₄ H ₆ BrNO ₂	[17]
Molecular Weight	179.99 g/mol	Calculated
Predicted XLogP3	1.6	[2] [17]
Hydrogen Bond Donor Count	0	[2]
Hydrogen Bond Acceptor Count	2	[2]
Appearance	Not specified (likely a solid or liquid)	-

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- To cite this document: BenchChem. [1-Bromo-1-nitrocyclobutane safety data sheet (SDS) information.]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3037636#1-bromo-1-nitrocyclobutane-safety-data-sheet-sds-information>]

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